

IR-825: A Technical Guide to Photostability and Quantum Yield

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Compound of Interest

Compound Name: IR-825

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This in-depth technical guide provides a comprehensive overview of the photostability and fluorescence quantum yield of **IR-825**, a near-infrared (NIR) heptamethine cyanine dye. While specific quantitative data for **IR-825** remains elusive in peer-reviewed literature, this guide synthesizes available information on its properties, offers detailed experimental protocols for characterization, and presents comparative data for analogous NIR dyes to serve as a valuable resource for researchers. **IR-825** is recognized for its applications in biomedical imaging and photothermal therapy, where an understanding of its photophysical characteristics is paramount.^[1]

Core Photophysical Properties of IR-825

IR-825 is a fluorescent dye characterized by its strong absorption in the near-infrared region, typically between 750-850 nm.^[1] This property makes it particularly suitable for biological applications, as it falls within the "optical window" of tissue where light penetration is maximal and endogenous absorption from molecules like hemoglobin and melanin is minimal.^[2] The dye is often utilized in nanoparticle formulations to enhance its stability and facilitate targeted delivery in therapeutic and diagnostic applications.^[3] Notably, when conjugated to polymeric nanomicelles, **IR-825** has shown polarity-sensitive fluorescence at approximately 610 nm (with 552 nm excitation) and 830 nm (with 780 nm excitation).^[4]

Fluorescence Quantum Yield

The fluorescence quantum yield (Φ_F) is a critical parameter that quantifies the efficiency of the fluorescence process, defined as the ratio of photons emitted to photons absorbed. While commercial suppliers describe **IR-825** as having a high quantum yield, specific numerical values are not consistently reported in scientific publications.[1] The quantum yield of cyanine dyes is highly dependent on their molecular structure and environment, including solvent polarity. For many heptamethine cyanines, the quantum yield is often modest due to non-radiative decay pathways.

Photostability

Photostability, or the resistance of a fluorophore to photochemical degradation (photobleaching) upon exposure to light, is another crucial characteristic for imaging and therapeutic applications. **IR-825** is described as having "improved" and "excellent" photostability.[1][5] Photobleaching involves the irreversible destruction of the fluorophore, leading to a loss of fluorescence. The mechanisms of photobleaching in cyanine dyes are complex and can involve reactions with singlet oxygen or other reactive species generated during the excitation process.

Quantitative Data on IR-825 and Comparable NIR Dyes

A thorough review of the scientific literature did not yield specific, peer-reviewed quantitative data for the fluorescence quantum yield or photostability half-life of **IR-825**. The tables below provide a qualitative summary for **IR-825** and quantitative data for other commonly used near-infrared cyanine dyes to offer a comparative context.

Table 1: Summary of Photophysical Properties of **IR-825**

Property	Description	Citation
Fluorescence Quantum Yield	Described as high, but specific values are not available in the reviewed literature.	[1]
Photostability	Generally reported as excellent and improved compared to other dyes. Quantitative metrics like half-life under specific irradiation conditions are not readily available.	[1][5]

Table 2: Photophysical Properties of Other Near-Infrared Cyanine Dyes

Dye	Solvent	Quantum Yield (Φ_F)	Photostability Metric	Citation
IR-125	Ethanol	0.132	Not Specified	[6]
IR-140	Ethanol	0.167	Not Specified	[6]
IR-780	-	-	Lower than Cy-PA NPs	[7]
IR-820	-	-	Lower than Cy-PA NPs	[7]
HITCI	Ethanol	0.283	Not Specified	[6]
ICG	-	Low	Susceptible to photobleaching	[2]

Experimental Protocols

Accurate determination of photostability and quantum yield requires standardized experimental procedures. Below are detailed methodologies adapted from the literature for the characterization of near-infrared dyes like **IR-825**.

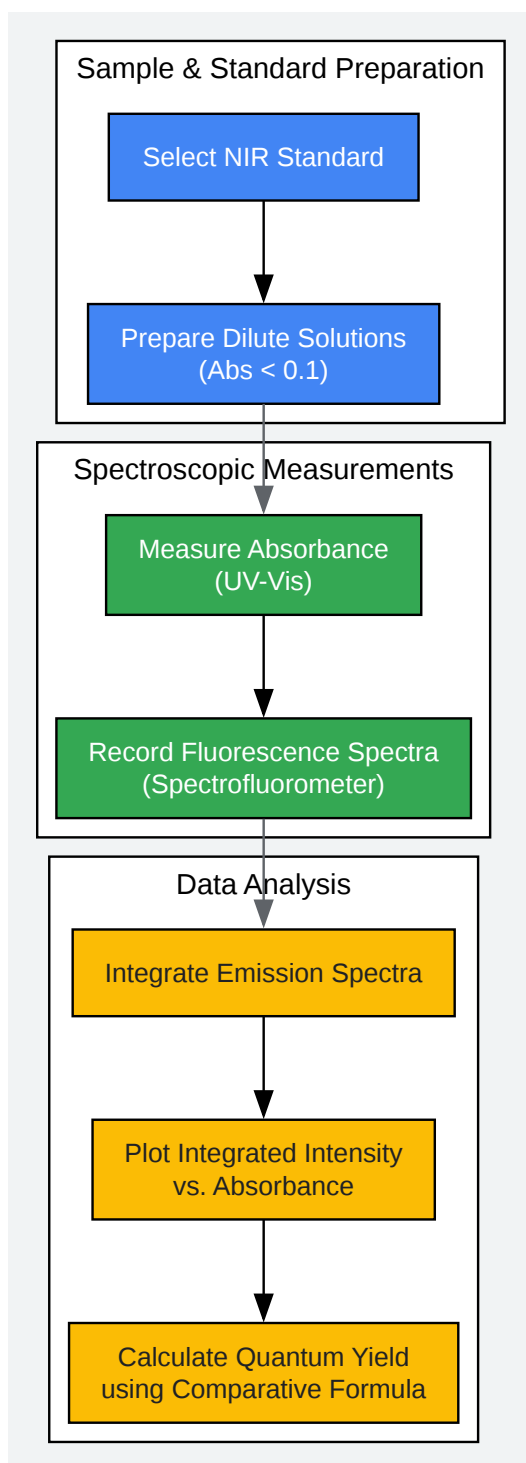
Measurement of Fluorescence Quantum Yield (Relative Method)

The relative method is a widely used approach for determining the fluorescence quantum yield of a sample by comparing it to a standard with a known quantum yield.

Protocol:

- Selection of a Standard: Choose a suitable reference standard that absorbs and emits in a similar spectral region to **IR-825**. For the NIR region, a dye like IR-125 or IR-140 in ethanol could be used.^[6]
- Preparation of Solutions:
 - Prepare a series of dilute solutions of both the **IR-825** sample and the reference standard in the same high-purity solvent (e.g., ethanol or DMSO).
 - The concentrations should be adjusted to yield absorbances in the range of 0.01 to 0.1 at the excitation wavelength to minimize inner filter effects.
- Absorbance Measurements:
 - Using a UV-Vis spectrophotometer, measure the absorbance of each solution at the chosen excitation wavelength.
- Fluorescence Measurements:
 - Using a spectrofluorometer, record the fluorescence emission spectra of all solutions. The excitation wavelength should be the same as that used for the absorbance measurements.
 - Ensure that the experimental parameters (e.g., excitation and emission slit widths) are kept constant for all measurements.
- Data Analysis:
 - Integrate the area under the fluorescence emission spectrum for each solution.

- Plot the integrated fluorescence intensity versus the absorbance for both the **IR-825** sample and the reference standard.
- The quantum yield of the sample (Φ_X) can be calculated using the following equation: $\Phi_X = \Phi_{ST} * (GradX / GradST) * (n_X^2 / n_{ST}^2)$ Where:
 - Φ_{ST} is the quantum yield of the standard.
 - GradX and GradST are the gradients of the plots of integrated fluorescence intensity versus absorbance for the sample and standard, respectively.
 - n_X and n_{ST} are the refractive indices of the sample and standard solutions (if different solvents are used).



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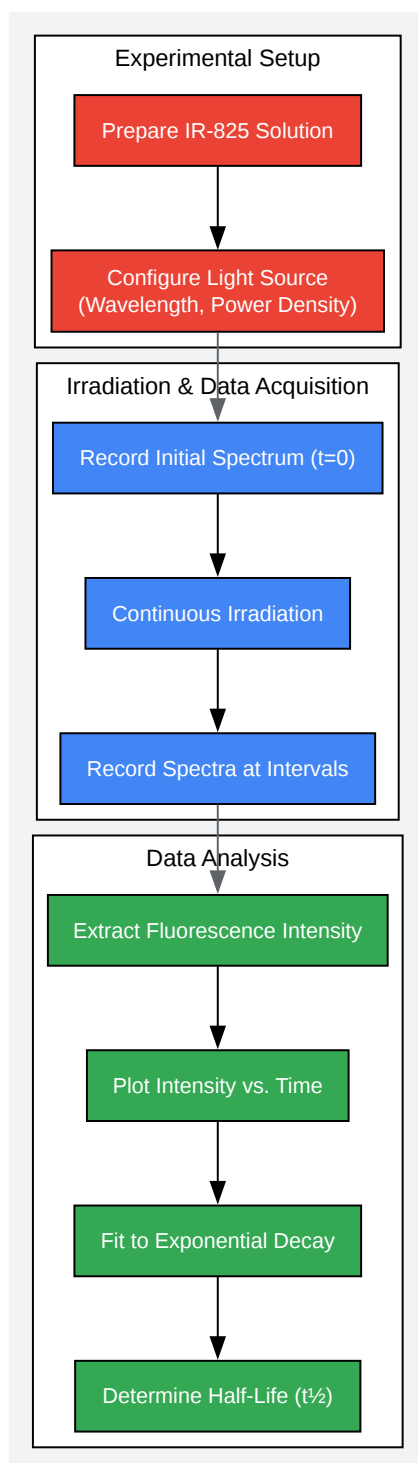
Caption: Workflow for Relative Quantum Yield Measurement.

Assessment of Photostability

Photostability is typically assessed by measuring the decrease in fluorescence intensity over time upon continuous illumination.

Protocol:

- Sample Preparation: Prepare a solution of **IR-825** in a suitable solvent at a known concentration.
- Instrumentation Setup:
 - Use a spectrofluorometer or a fluorescence microscope equipped with a stable light source (e.g., a laser or an LED) with an emission wavelength that overlaps with the absorption spectrum of **IR-825** (e.g., 780 nm or 808 nm).
 - The power density of the light source should be controlled and measured.
- Irradiation and Measurement:
 - Place the sample in the instrument and record an initial fluorescence spectrum (time = 0).
 - Continuously irradiate the sample with the light source.
 - At regular time intervals, record the fluorescence emission spectrum.
- Data Analysis:
 - From each spectrum, determine the peak fluorescence intensity or the integrated fluorescence intensity.
 - Plot the normalized fluorescence intensity as a function of irradiation time.
 - The data can be fitted to an exponential decay function to determine the photobleaching rate constant (k) and the half-life ($t_{1/2} = \ln(2)/k$).

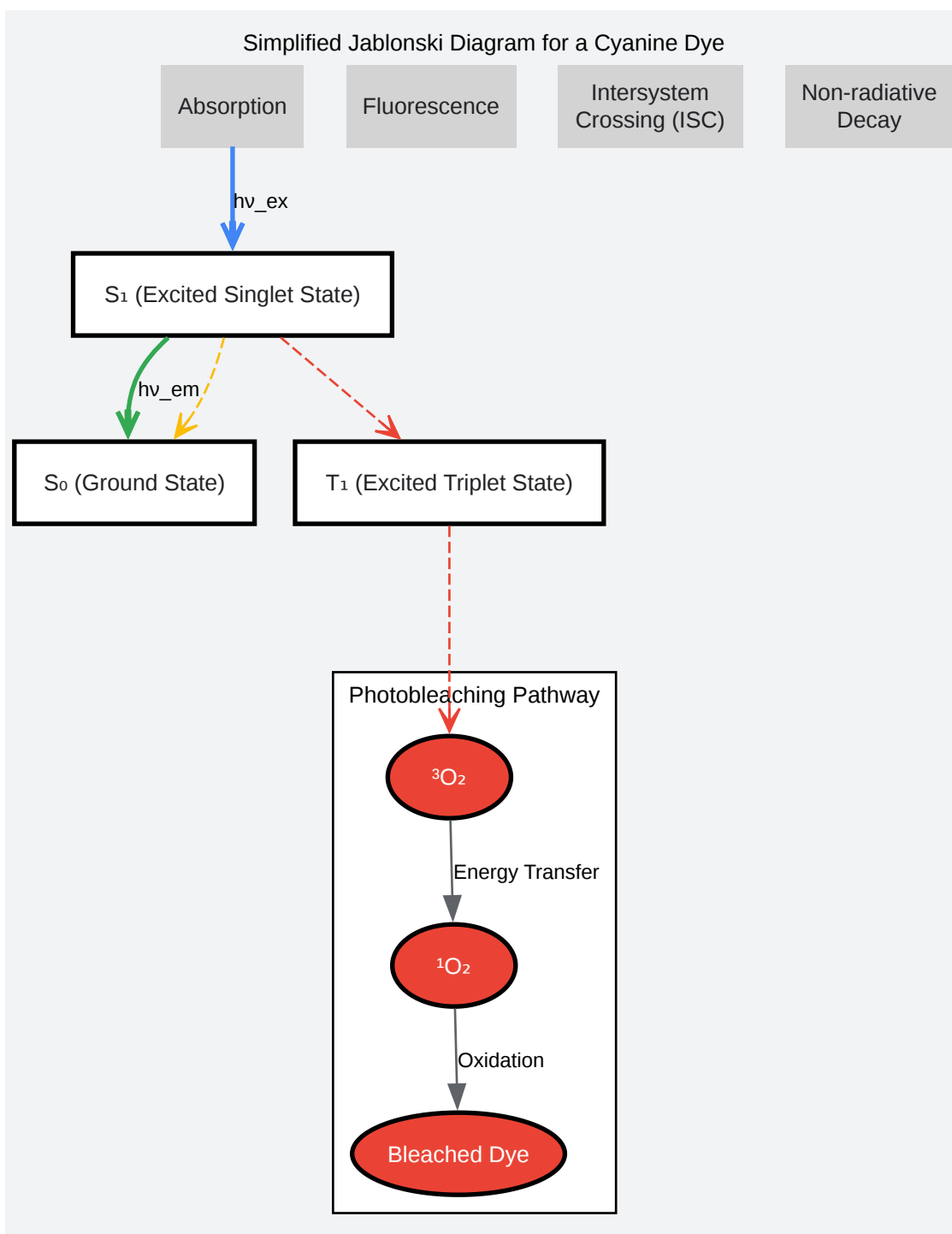


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Caption: Workflow for Photostability Assessment.

Jablonski Diagram and Photobleaching Pathways

The photophysical processes of fluorescence and photobleaching can be illustrated with a Jablonski diagram. Upon absorption of a photon, the molecule is excited from the ground state (S_0) to an excited singlet state (S_1). From S_1 , it can either relax to S_0 by emitting a photon (fluorescence) or undergo non-radiative decay. Alternatively, it can transition to a long-lived triplet state (T_1) through intersystem crossing. This triplet state is highly reactive and can interact with molecular oxygen to produce singlet oxygen (1O_2), a primary mediator of photobleaching for many cyanine dyes.



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Caption: Simplified Jablonski Diagram for a Cyanine Dye.

Conclusion

IR-825 is a valuable near-infrared dye for various biomedical applications, attributed to its favorable spectral properties and reported high photostability. However, there is a notable lack of specific, quantitative data on its fluorescence quantum yield and photobleaching kinetics in the public domain. This guide provides researchers with the necessary background and detailed experimental protocols to characterize **IR-825** and similar NIR dyes in their own laboratories. The generation and publication of such fundamental photophysical data would be of significant benefit to the scientific community, enabling more robust and reproducible research in NIR-based imaging and therapy.

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